

Application Notes and Protocols: The Role of Bromomethylcyclopropane in Pharmaceutical Intermediate Synthesis

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Compound of Interest

Compound Name: Bromomethylcyclopropane

Cat. No.: B137280

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This document provides detailed application notes and experimental protocols on the use of (bromomethyl)cyclopropane (CAS No: 7051-34-5) in the synthesis of pharmaceutical intermediates. Its unique structural features, particularly the strained cyclopropyl ring, make it a valuable reagent for introducing the cyclopropylmethyl moiety into a wide range of biologically active molecules.^{[1][2]}

Physicochemical Properties and Quality Standards

(Bromomethyl)cyclopropane is a colorless to yellowish liquid, prized for its reactivity and utility as a versatile building block in organic synthesis.^{[1][3]} Its physical and chemical characteristics are critical for its application in precise chemical processes.

Table 1: Physicochemical Properties of (Bromomethyl)cyclopropane

Property	Value	Reference
CAS Number	7051-34-5	[1][4][5][6]
Molecular Formula	C ₄ H ₇ Br	[1][3][5]
Molecular Weight	135.00 g/mol	[1]
Boiling Point	105-107 °C	[1][7]
Density	1.392 g/cm ³ at 25 °C	[1][5][7]
Refractive Index (n ₂₀ /D)	1.457	[1][7]
Flash Point	41 °C (105.8 °F)	[1]
Synonyms	Cyclopropylmethyl bromide, 1-(Bromomethyl)cyclopropane	[4]

Rigorous quality control is essential for the use of (bromomethyl)cyclopropane in pharmaceutical manufacturing, where high purity directly impacts the impurity profile of the final active pharmaceutical ingredients (APIs).[8][9]

Table 2: Typical Quality Standards for (Bromomethyl)cyclopropane

Parameter	Specification	Typical Value	Reference
Appearance	Colorless to yellowish liquid	Conforms	[1]
Purity (by GC)	≥ 98%	98.5%	[1]
Moisture Content	≤ 0.5%	0.06%	[1]

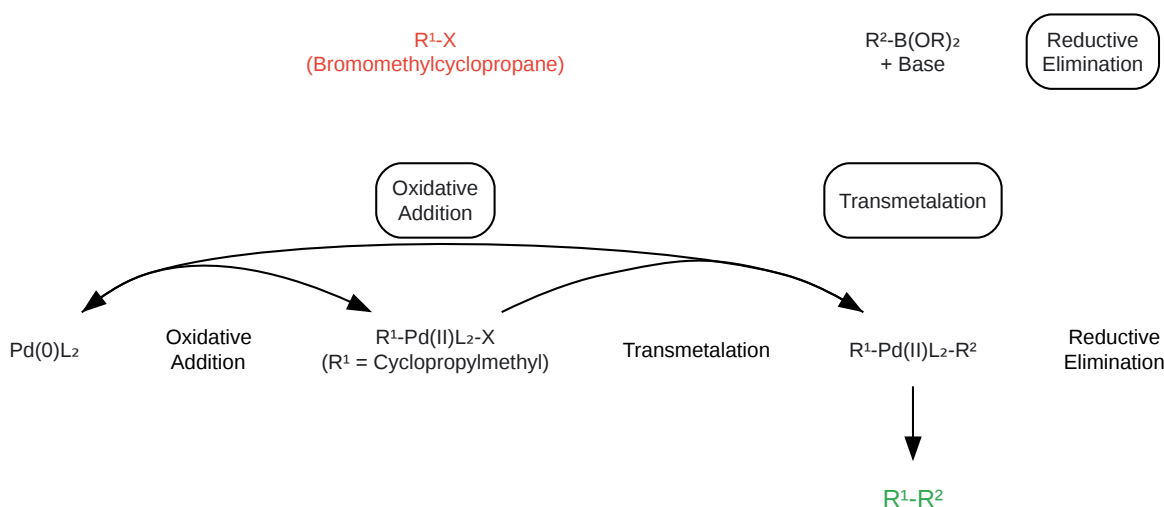
Core Applications in Pharmaceutical Synthesis

The primary role of (bromomethyl)cyclopropane in medicinal chemistry is as an alkylating agent to introduce the cyclopropylmethyl group.[6][7][10] This structural motif is present in several commercial drugs, where it can enhance therapeutic efficacy.[1]

Key Applications Include:

- **Precursor for Commercial Drugs:** It is a key intermediate in the synthesis of drugs such as the beta-blocker Betaxolol, the COPD treatment Roflumilast, and the opioid antagonist Naltrexone.[1]
- **Nucleophilic Substitution:** The reactivity of the carbon-bromine bond allows it to readily react with nucleophiles like amines, phenols, and thiols to form cyclopropylmethyl-substituted compounds.[1]
- **Cross-Coupling Reactions:** It is a substrate in various metal-catalyzed cross-coupling reactions, which are fundamental in modern drug discovery for creating carbon-carbon bonds.[1][11] Reactions include iron-catalyzed coupling with Grignard reagents and palladium-catalyzed reactions like the Suzuki and Sonogashira couplings.[6][7][10][12][13]

The versatility of (bromomethyl)cyclopropane allows for its use in diverse synthetic strategies to build complex molecular architectures.



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